

Application Note: Preparation of Rhodamine 101 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhodamine 101

Cat. No.: B183124

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Rhodamine 101 is a bright and highly photostable fluorescent dye belonging to the rhodamine family.[1][2] Due to its high fluorescence quantum yield and stability, it is extensively used in various biotechnology applications, including fluorescence microscopy, flow cytometry, and fluorescence correlation spectroscopy.[3][4][5][6][7] It often serves as a reference standard for other fluorescent dyes.[8] Proper preparation of a stock solution is a critical first step to ensure reproducibility and accuracy in experiments utilizing **Rhodamine 101**.

This document provides a detailed protocol for the preparation of **Rhodamine 101** stock solutions, along with key physicochemical data to guide researchers in their experimental design.

Physicochemical Data

The following table summarizes the key quantitative properties of **Rhodamine 101**.

Property	Value	Reference(s)
Molecular Formula	C ₃₂ H ₃₀ N ₂ O ₃	[3][9]
Formula Weight	490.6 g/mol	[3][9]
Appearance	Crystalline solid	[3]
Excitation Maximum (λ _{ex})	565 - 569 nm	[3][8][9][10]
Emission Maximum (λ _{em})	589 - 595 nm	[1][9][10]
Fluorescence Quantum Yield (Φ _f)	~0.9 - 1.0 in Ethanol	[11]
Solubility (Inner Salt)	Ethanol: ~0.10 mg/mL[3][9] Methanol: Soluble	
Solubility (Chloride Salt)	Ethanol: 14.29 mg/mL (ultrasonication needed)[12] DMSO: Used for initial dissolution[12] Water: 2 mg/mL (ultrasonication needed)[12]	
Storage (Solid)	-20°C, protected from light	[3]
Storage (Stock Solution)	4°C, protected from light (stable for at least 3 weeks) [12]	

Experimental Protocol: Preparing a 1 mM Stock Solution in DMSO

This protocol describes the preparation of a 1 mM **Rhodamine 101** stock solution in high-quality, anhydrous dimethyl sulfoxide (DMSO).

Materials and Reagents

- **Rhodamine 101** (Inner salt or Chloride salt, ≥95% purity)[3]
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Microcentrifuge tubes (amber or covered in foil)
- Analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (optional, but recommended to aid dissolution)[12]

Safety Precautions

- **Rhodamine 101** should be handled as a hazardous chemical.[3]
- Always wear appropriate Personal Protective Equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle the powdered dye in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) before use.[3]

Step-by-Step Procedure

- Equilibrate Reagent: Allow the vial of **Rhodamine 101** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Calculate Required Mass: To prepare a 1 mM stock solution, use the formula: $\text{Mass (mg)} = \text{Volume (mL)} \times \text{Concentration (mM)} \times \text{Formula Weight (g/mol)}$
 - Example for 1 mL of 1 mM solution: $\text{Mass (mg)} = 1 \text{ mL} \times 1 \text{ mM} \times 490.6 \text{ g/mol} = 0.49 \text{ mg}$
 - Example for 2 mL of 1 mM solution: $\text{Mass (mg)} = 2 \text{ mL} \times 1 \text{ mM} \times 490.6 \text{ g/mol} = 0.98 \text{ mg}$
- Weigh **Rhodamine 101**: Carefully weigh the calculated amount of **Rhodamine 101** powder using an analytical balance.
- Dissolution: a. Add the weighed powder to an appropriately sized amber or foil-wrapped microcentrifuge tube. b. Add the desired volume of anhydrous DMSO. For example, add 1 mL of DMSO to 0.49 mg of **Rhodamine 101** for a 1 mM solution. c. Vortex the solution

thoroughly for 2-3 minutes to dissolve the powder. d. If the powder is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes.[\[12\]](#) Visually inspect to ensure no solid particles remain.

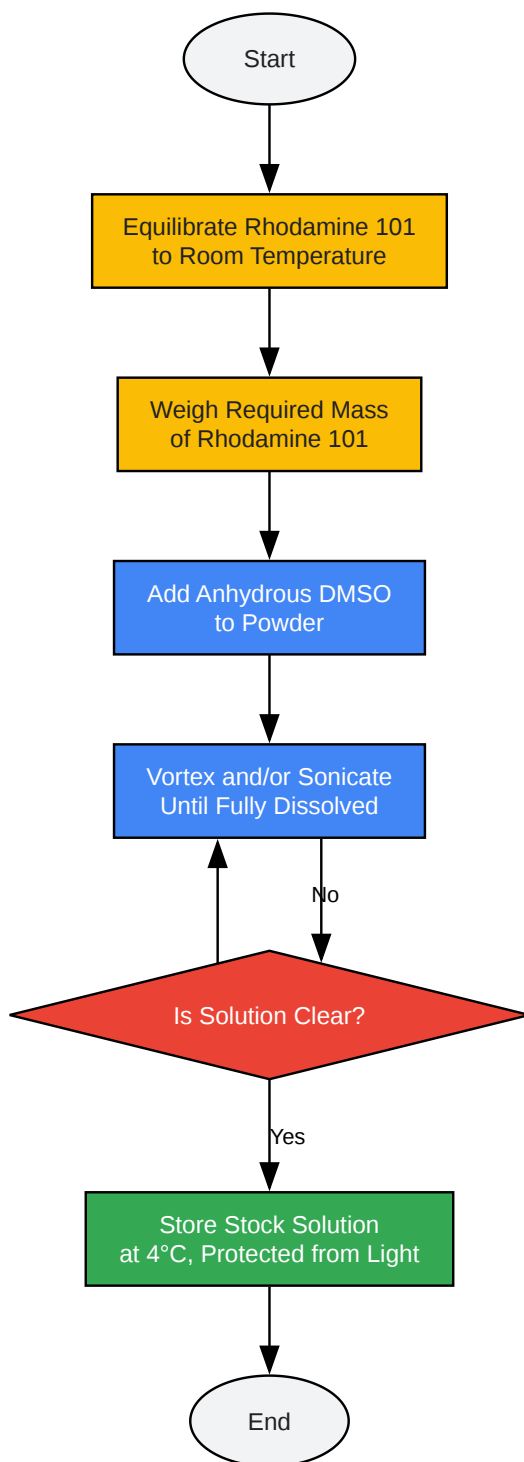
- **Storage:** Store the resulting stock solution at 4°C, tightly sealed and protected from light.[\[12\]](#) Under these conditions, the solution is stable for at least three weeks.[\[12\]](#) For longer-term storage, consider aliquoting and storing at -20°C.

Preparation of Working Solutions

To prepare a working solution, dilute the stock solution in the appropriate experimental buffer (e.g., PBS, cell culture media). For example, to prepare a 1 µM working solution from a 1 mM stock, perform a 1:1000 dilution.

Diagrams

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a **Rhodamine 101** stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. AAT Bioquest: The spectra of Rhodamine dyes [aatbioquest.blogspot.com]
- 2. Hydrophobic analogues of rhodamine B and rhodamine 101: potent fluorescent probes of mitochondria in living *C. elegans* - PMC [pmc.ncbi.nlm.nih.gov]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. probes.bocsci.com [probes.bocsci.com]
- 6. Applications of Rhodamine B_Chemicalbook [chemicalbook.com]
- 7. taylorandfrancis.com [taylorandfrancis.com]
- 8. Rhodamine 101 Inner Salt *CAS 116450-56-7* | AAT Bioquest [aatbio.com]
- 9. caymanchem.com [caymanchem.com]
- 10. Spectrum [Rhodamine 101] | AAT Bioquest [aatbio.com]
- 11. Fluorescence quantum yields of a series of red and near-infrared dyes emitting at 600-1000 nm - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Application Note: Preparation of Rhodamine 101 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b183124#how-to-prepare-a-rhodamine-101-stock-solution-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com